



A Proposed Framework for Applying IAB15 "Science" Taxonomy to Interdisciplinary Research

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: The IAB Tech Lab Content Taxonomy, including the IAB15 "Science" category, was developed for the digital advertising industry to classify online content and is not a recognized standard for academic or scientific research classification. This guide proposes a novel, conceptual framework for adapting the IAB15 taxonomy for the classification of interdisciplinary scientific studies, acknowledging that this is not its intended or established use. The methodologies and protocols outlined herein are hypothetical and serve as a guide for researchers interested in exploring such a classification system.

Introduction

Interdisciplinary research, which integrates knowledge and methods from different disciplines, is increasingly at the forefront of scientific discovery. However, the classification of such research presents a significant challenge for bibliometrics, funding agencies, and research assessment. While numerous methodologies exist for classifying interdisciplinary work, they often rely on complex analyses of citations, co-authorship, or keyword co-occurrence. This guide proposes a simplified, content-based approach using a modified framework based on the IAB15 "Science" taxonomy. The IAB15 taxonomy offers a structured, albeit high-level, vocabulary of scientific disciplines that can be repurposed as a foundational layer for a coarse-grained classification of interdisciplinary science.



The IAB15 "Science" Taxonomy

The IAB15 "Science" category is a Tier-1 classification within the IAB Tech Lab Content Taxonomy. It is subdivided into several Tier-2 categories that represent distinct scientific disciplines. For the purpose of this guide, we will consider these Tier-2 categories as our primary classification nodes.

Quantitative Data Presentation: IAB15 Tier-2 Categories

The following table summarizes the core **IAB15** "Science" Tier-2 categories that will form the basis of our proposed classification framework.



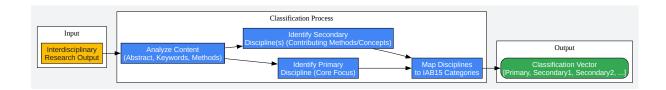
IAB ID	Discipline	Potential Relevance in Interdisciplinary Research
IAB15-1	Astrology	Likely of limited direct relevance for most scientific interdisciplinary studies, but could be relevant in studies of social or cultural science.
IAB15-2	Biology	Central to interdisciplinary fields such as bioinformatics, biophysics, biochemistry, and systems biology.
IAB15-3	Chemistry	A fundamental discipline in materials science, nanotechnology, pharmacology, and environmental science.
IAB15-4	Geology	Key for interdisciplinary research in climate science, oceanography, and planetary science.
IAB15-5	Paranormal Phenomena	Similar to Astrology, likely of limited relevance in mainstream scientific interdisciplinary research.
IAB15-6	Physics	Foundational for biophysics, chemical physics, astrophysics, and engineering sciences.
IAB15-7	Space / Astronomy	Core to astrophysics, planetary science, and astrobiology.
IAB15-8	Geography	Relevant for environmental science, epidemiology, and



		social sciences with a spatial component.
IAB15-9	Botany	Important for agricultural science, ecology, and pharmacology.
IAB15-10	Weather	A key component of climate science, atmospheric science, and hydrology.

Logical Framework for Interdisciplinary Classification

The core of this proposed methodology is to classify an interdisciplinary research output (e.g., a paper, a project) by identifying a primary disciplinary anchor and one or more secondary contributing disciplines from the **IAB15** list.



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Caption: Logical workflow for classifying interdisciplinary research using the IAB15 framework.

Experimental Protocol: A Bibliometric Approach to Validate the IAB15-Interdisciplinary Mapping

This section outlines a hypothetical experimental protocol for a bibliometric study to test the feasibility and utility of the proposed **IAB15** classification for interdisciplinary research.



Objective: To determine if the **IAB15** "Science" taxonomy can be reliably used to classify interdisciplinary research articles and to identify common interdisciplinary pairings.

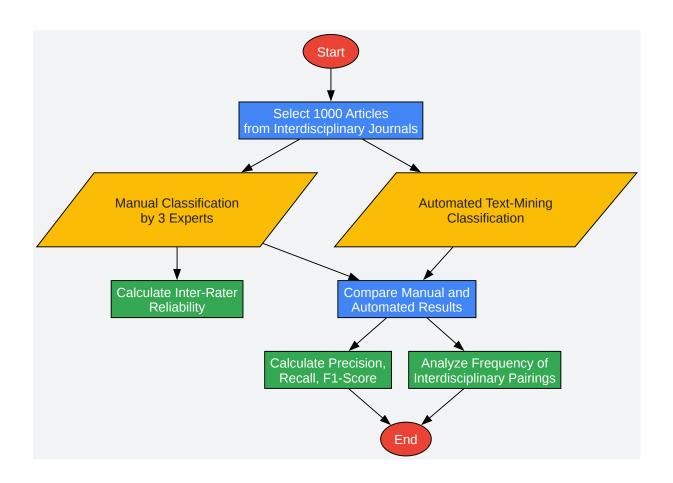
Methodology:

- Corpus Selection:
 - Select a corpus of 1,000 research articles published in the last five years from known interdisciplinary journals (e.g., Nature Communications, PLOS ONE, Science Advances).
 - The articles should be in English and have abstracts and author-provided keywords available.
- Manual Classification (Gold Standard):
 - Recruit a panel of three subject matter experts with broad scientific knowledge.
 - Each expert will independently classify each article according to the proposed IAB15 framework:
 - Assign one primary IAB15 "Science" category.
 - Assign one or more secondary IAB15 "Science" categories.
 - Calculate the inter-rater reliability (e.g., using Fleiss' Kappa) to assess the consistency of the classification.
- Automated Classification:
 - Develop a text-mining script (e.g., using Python with libraries like scikit-learn and NLTK).
 - For each **IAB15** "Science" category, create a dictionary of representative keywords.
 - The script will process the title, abstract, and keywords of each article and calculate a relevance score for each IAB15 category based on keyword frequency (TF-IDF).
 - The category with the highest score will be assigned as the primary discipline, and other categories with scores above a certain threshold will be assigned as secondary.



- Validation and Analysis:
 - Compare the automated classification results with the manual "gold standard" classification.
 - o Calculate precision, recall, and F1-score for the automated classifier.
 - Analyze the frequency of different primary-secondary IAB15 category pairings to identify common interdisciplinary combinations.

Experimental Workflow Diagram





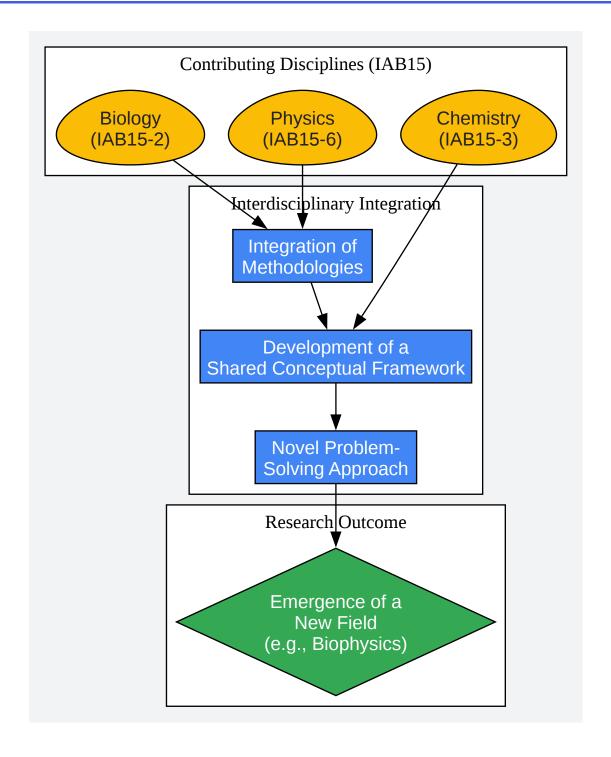
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Caption: Hypothetical experimental workflow for validating the **IAB15** interdisciplinary classification.

Signaling Pathway: Conceptual Model of Interdisciplinary Knowledge Integration

While not a biological signaling pathway, the following diagram illustrates the conceptual "pathway" of knowledge integration in an interdisciplinary research project, mapped to our proposed **IAB15** framework.





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